

2,5-Dichloropyrazine CAS number and molecular weight

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Compound of Interest

Compound Name: 2,5-Dichloropyrazine

Cat. No.: B010626

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A Comprehensive Technical Guide to **2,5-Dichloropyrazine** for Researchers and Drug Development Professionals

Introduction

2,5-Dichloropyrazine is a halogenated heterocyclic compound that serves as a pivotal intermediate in the synthesis of a wide array of chemical compounds. Its unique structural and electronic properties make it a versatile building block, particularly in the fields of pharmaceutical and agrochemical development. This technical guide provides an in-depth overview of **2,5-Dichloropyrazine**, including its chemical and physical properties, synthesis protocols, reactivity, and significant applications in drug discovery and materials science.

Core Compound Data

The fundamental properties of **2,5-Dichloropyrazine** are summarized in the table below, providing a quick reference for researchers.

Property	Value	Reference
CAS Number	19745-07-4	
Molecular Formula	C ₄ H ₂ Cl ₂ N ₂	
Molecular Weight	148.98 g/mol	
IUPAC Name	2,5-dichloropyrazine	
Appearance	Colorless to pale yellow liquid	
Boiling Point	184.4 °C at 760 mmHg	
Melting Point	0 °C	
Density	1.493 g/cm ³	
SMILES	C1=NC(=CN=C1Cl)Cl	
InChIKey	JVSDZAGCHKCSGR- UHFFFAOYSA-N	

Synthesis of 2,5-Dichloropyrazine

The synthesis of **2,5-Dichloropyrazine** can be achieved through a multi-step process starting from readily available precursors. A common and effective method involves the chlorination and subsequent diazotization of 2-aminopyrazine.

Experimental Protocol: Two-Step Synthesis from 2-Aminopyrazine

This protocol details the synthesis of **2,5-Dichloropyrazine** from 2-aminopyrazine via a 5-chloropyrazin-2-amine intermediate.

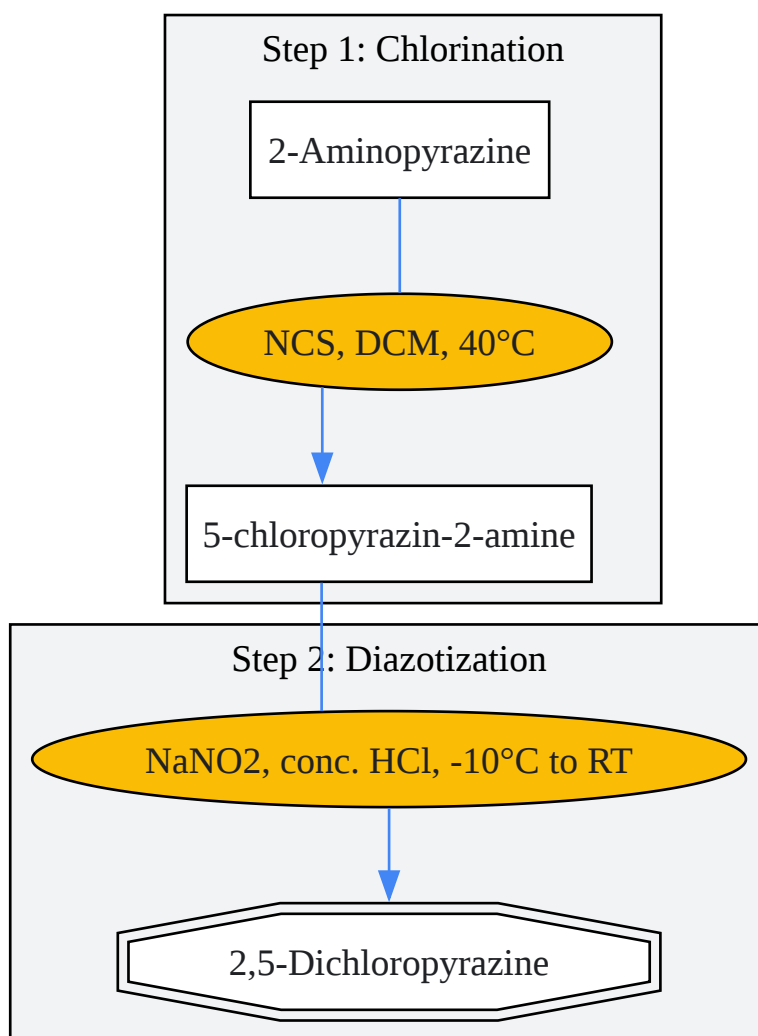
Step 1: Synthesis of 5-chloropyrazin-2-amine

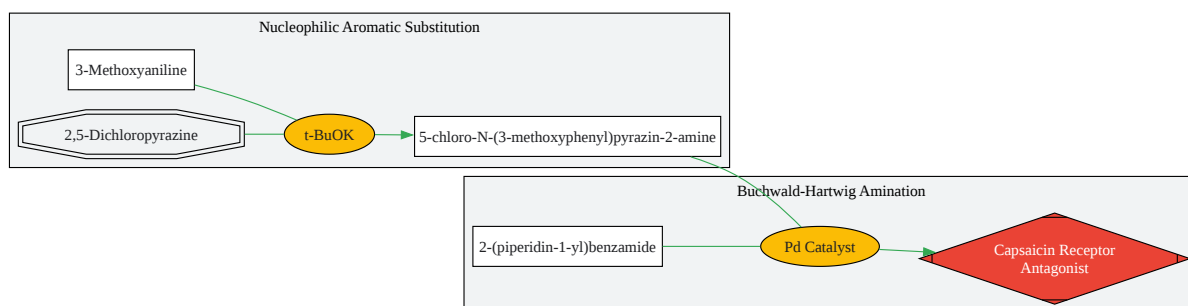
- In a round-bottom flask, dissolve 2-aminopyrazine (3 g, 31.545 mmol) in 30 mL of anhydrous dichloromethane (DCM).
- Stir the solution under a nitrogen atmosphere.

- Add N-chlorosuccinimide (NCS) (4.2 g, 30.545 mmol) to the stirred solution.
- Heat the reaction mixture to 40°C and maintain for 2 hours.
- Monitor the progress of the reaction using Thin Layer Chromatography (TLC).
- Upon completion, cool the reaction mixture and proceed with purification to isolate 5-chloropyrazin-2-amine.

Step 2: Synthesis of **2,5-Dichloropyrazine**

- Prepare a solution of 5-chloropyrazin-2-amine (1 g, 7.751 mmol) in 10 mL of concentrated hydrochloric acid.
- Cool the solution to -10°C in an ice-salt bath.
- Slowly add an aqueous solution of sodium nitrite (1.1 g, 15.89 mmol) to the stirred solution over a period of 1 hour, maintaining the temperature at -10°C.
- After the addition is complete, continue stirring at 0°C for 1 hour, then allow the mixture to warm to room temperature and stir for an additional 2 hours.
- Monitor the reaction progress by TLC.
- Once the reaction is complete, carefully neutralize the mixture with a 50% sodium hydroxide (NaOH) solution.
- Extract the product with dichloromethane (DCM).
- Combine the organic layers, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel (100-200 mesh) using a hexane solution containing 2% ethyl acetate as the eluent to yield **2,5-Dichloropyrazine** as a colorless oil.





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